

# comparison of Undecane-1,11-diol with 1,10-decanediol

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## Compound Focus: Undecane-1,11-diol

CAS No.: 765-04-8

Cat. No.: S571510

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## Property Comparison at a Glance

Property	1,10-Decanediol	1,11-Undecanediol
CAS Number	112-47-0 [1]	765-04-8 [2]
Molecular Formula	C <sub>10</sub> H <sub>22</sub> O <sub>2</sub> [1]	C <sub>11</sub> H <sub>24</sub> O <sub>2</sub> [2]
Molecular Weight	174.28 g/mol [1]	188.31 g/mol [2]
Appearance	White crystalline solid (needle-shaped) [3]	White solid [2]
Melting Point	72–75 °C [4], 81.7 °C [4], 345.7 K (72.6 °C) [1]	62–65 °C [2]
Boiling Point	~297 °C (at 1013 hPa) [4]	~318.7 °C (at 760 mmHg) [2]
Heat of Fusion (ΔfusH)	41.7 kJ/mol (at 345.5 K) [1], 44.0 kJ·mol <sup>-1</sup> [4]	Data not available in search results
Primary Applications	Medicine intermediate, organic synthesis, nitrification inhibitor [3] [4]	Essence, perfume [2]

## Experimental Data and Protocols

Detailed experimental methodologies are available for 1,10-Decanediol, providing a model for characterization that could be applied to 1,11-Undecanediol.

### Heat Capacity and Phase Transition Analysis (for 1,10-Decanediol)

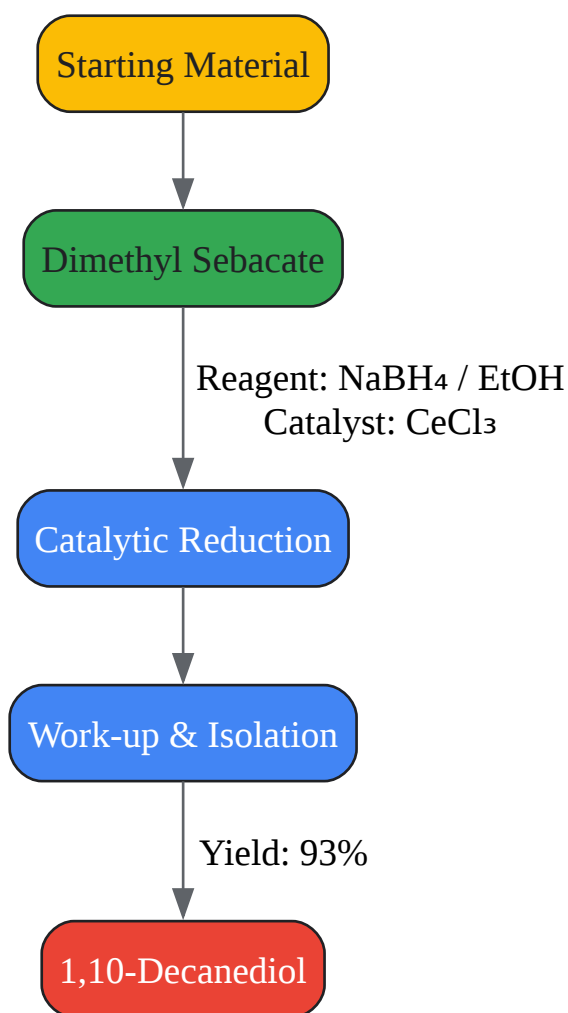
- **Objective:** To determine heat capacity, melting temperature, and enthalpy/entropy of fusion [3].
- **Method:** Heat capacity measurements were conducted using an **automated adiabatic calorimeter** across 80-370 K. The sample mass was 3.8001 g (21.8046 mmol). The melting temperature, molar enthalpy, and entropy of fusion were also determined using **Differential Scanning Calorimetry (DSC)** [3].
- **Key Findings:** The heat capacity curve showed stability from 80-330 K, with a phase transition between 331-354 K. The molar enthalpy of fusion was determined to be 41.7 kJ/mol [3] [1].

### Kinetic Decomposition Parameters

- **Objective:** To determine the kinetic parameters of thermal decomposition [3].
- **Method:** Analysis was performed using **Thermogravimetric Analysis (TGA)** and **Derivative Thermogravimetry (DTG)** [3].
- **Key Findings:** The TGA and DTG curves provided the data needed to calculate the kinetic parameters of the compound's decomposition [3].

## Synthesis Pathways

The synthesis of 1,10-Decanediol has been well-studied, with several efficient catalytic routes reported. A generalized workflow for these methods is illustrated below.



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*Diagram: A generalized catalytic reduction pathway for synthesizing 1,10-Decanediol, based on methods using reagents like sodium borohydride and cerium(III) chloride catalyst [4].*

- **Catalytic Reduction:** A high-yield (93%) synthesis involves reducing dimethyl sebacate with sodium borohydride in ethanol, using **cerium(III) chloride as a catalyst** [4].
- **Electrochemical Reduction:** An alternative method with 95% efficiency uses the **electrochemical reduction of diethyl sebacate in liquid ammonia** [4].

## Application and Research Context

- **1,10-Decanediol:** Well-established as a **medicine intermediate** and in organic synthesis. It also shows promise as a **nitrification inhibitor** in agriculture, reducing nitrogen loss from soil [3] [4].

- **1,11-Undecanediol:** Currently, its primary industrial use is in **fragrances and perfumes** [2]. Market research indicates it is a specialty chemical with applications in polymers, lubricants, and cosmetics, though specific experimental data for these uses is limited in the searched literature [5].

## Knowledge Gaps and Future Research

This comparison highlights a significant disparity in available public scientific data. While 1,10-Decanediol is well-characterized, detailed thermochemical data and experimental results for 1,11-Undecanediol are scarce.

Future experimental work could focus on:

- **Bridging the Data Gap:** Conducting adiabatic calorimetry, DSC, and TGA on 1,11-Undecanediol to obtain its fundamental thermochemical properties.
- **Performance Comparison:** Designing experiments to directly compare the efficacy of both diols in specific applications, such as polymer synthesis or as nitrification inhibitors.

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## References

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To cite this document: Smolecule. [comparison of Undecane-1,11-diol with 1,10-decanediol].

Smolecule, [2026]. [Online PDF]. Available at:

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